Introduction: The Significance of 1,4-Naphthoquinone

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Compound of Interest

Compound Name:	*Bis(4-amino-1-anthraquinonyl)amine*
CAS No.:	*128-87-0*
Cat. No.:	*B094571*

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1,4-Naphthoquinone, with the CAS number 130-15-4, is a quinone derived from naphthalene.[1] It presents as volatile yellow triclinic crystals with a sharp odor similar to benzoquinone.[1] This compound is of significant interest to researchers and drug development professionals due to its role as a key structural motif in a variety of natural products and synthetic compounds with diverse biological activities.[2][3] Notably, natural vitamin K is a derivative of 1,4-naphthoquinone.[1] Its planar structure, composed of an aromatic ring fused to a quinone subunit, is fundamental to its chemical reactivity and pharmacological properties.[1]

Derivatives of 1,4-naphthoquinone have demonstrated a wide array of pharmacological effects, including cytotoxic, antibacterial, antifungal, antiviral, insecticidal, anti-inflammatory, and antipyretic properties.[1] These biological activities are often attributed to the compound's redox properties and its ability to act as an electrophile.[4] This guide provides a comprehensive overview of the physical and chemical characteristics of 1,4-naphthoquinone, its synthesis, and its applications, with a focus on its relevance in the field of drug discovery and development.

Physicochemical Characteristics

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A thorough understanding of the physical and chemical properties of 1,4-naphthoquinone is essential for its handling, formulation, and application in research and development.

Table 1: Physical and Chemical Properties of 1,4-Naphthoquinone

Property	Value	Reference
CAS Number	130-15-4	[1]
Molecular Formula	$C_{10}H_6O_2$	[1]
Molecular Weight	158.15 g/mol	[1][5]
Appearance	Yellow needles or brownish-green powder	[5]
Odor	Sharp, similar to benzoquinone	[1]
Melting Point	126 °C (259 °F; 399 K)	[1]
Boiling Point	Begins to sublime at 100 °C	[1]
Density	1.422 g/cm³	[1][5]
Solubility in Water	0.09 g/L	[1]
Solubility in Organic Solvents	Almost insoluble in cold water, slightly soluble in petroleum ether, and more soluble in polar organic solvents like ethanol and DMSO.[1][6] Freely soluble in carbon disulfide, acetic acid, hot alcohol, ether, benzene, and chloroform.[5]	
LogP (Octanol-Water Partition Coefficient)	1.71	[5]
Vapor Pressure	<1 hPa (50 °C)	[7]

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Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 1,4-naphthoquinone.

UV-Vis Absorption

The ultraviolet-visible spectrum of 1,4-naphthoquinone exhibits characteristic absorption bands. In ethanol, it shows a strong absorption peak at a wavelength of 246 nm with a molar extinction coefficient (ε) of 21,300 $M^{-1}cm^{-1}$.[8] The characteristic absorbance of 1,4-naphthoquinones is typically observed in the range of 240-260 nm and 280-300 nm.[2]

Infrared (IR) Spectroscopy

The IR spectrum of 1,4-naphthoquinone derivatives shows characteristic absorption bands for the carbonyl (C=O) groups, typically in the range of 1675-1653 cm^{-1}.[2] Aromatic ring vibrations are also observed in the region of 1600-1480 cm^{-1}.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a powerful tool for the structural elucidation of 1,4-naphthoquinone and its derivatives. The proton signals and their coupling patterns provide detailed information about the substitution pattern on the naphthoquinone core.

Chemical Reactivity and Synthesis

The reactivity of 1,4-naphthoquinone is dominated by its quinone moiety, which can undergo various chemical transformations.

Redox Chemistry

A key feature of 1,4-naphthoquinone is its ability to undergo reversible oxidation-reduction reactions.[4] This property is central to its biological activity, as it can participate in electron transfer processes within biological systems, leading to the generation of reactive oxygen species (ROS).[4]

Caption: Redox cycling of 1,4-naphthoquinone leading to ROS generation.

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Diels-Alder Reactions

1,4-Naphthoquinone is a potent dienophile and readily participates in Diels-Alder reactions, a powerful method for the synthesis of complex polycyclic structures.[2][7] This reactivity is exploited in the synthesis of various derivatives with potential pharmacological applications.[2] For instance, it is a precursor to anthraquinone.[1]

Synthesis of 1,4-Naphthoquinone

The industrial synthesis of 1,4-naphthoquinone typically involves the aerobic oxidation of naphthalene over a vanadium oxide catalyst.[1] Reaction: $C_{10}H_8 + 3/2\ O_2 \rightarrow C_{10}H_6O_2 + H_2O$[1]

In a laboratory setting, 1,4-naphthoquinone can be prepared by the oxidation of various naphthalene derivatives.[1] A common and cost-effective method is the oxidation of naphthalene using chromium trioxide.[1]

Caption: Industrial and laboratory synthesis routes for 1,4-naphthoquinone.

Applications in Drug Development

The diverse biological activities of 1,4-naphthoquinone and its derivatives make them attractive scaffolds for drug discovery.[3][4]

- Anticancer Agents: Many naphthoquinone derivatives exhibit significant cytotoxic activity against various cancer cell lines.[1] Their mechanism of action is often linked to the generation of oxidative stress and the inhibition of key enzymes involved in cell proliferation.[4]

- Antimicrobial and Antifungal Agents: The antimicrobial and antifungal properties of naphthoquinones have been extensively studied.[1][4] Dichlone, a chlorinated derivative of 1,4-naphthoquinone, is used as a fungicide.[1]

- Anti-inflammatory and Antipyretic Properties: Certain derivatives have shown promising anti-inflammatory and antipyretic effects.[1]

- Neuroprotective and Cardioprotective Effects: Recent research has highlighted the potential of 1,4-naphthoquinones in protecting against neurodegenerative diseases and ischemic events.[3]

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Experimental Protocols

Protocol 1: Thin-Layer Chromatography (TLC) for Detection

Objective: To detect the presence of 1,4-naphthoquinone in a sample.

Materials:

- Silica gel TLC plates (e.g., Silufol UV 254)
- Developing solvent: 90:10 Methanol-Chloroform
- Spray reagent: 3% solution of an amine (e.g., aniline) in ethanol
- Sample solution (dissolved in a suitable solvent)
- Standard solution of 1,4-naphthoquinone

Procedure:

- Spot the sample and standard solutions onto the baseline of the TLC plate.
- Develop the plate in a chamber saturated with the developing solvent.
- Allow the solvent front to travel up the plate.
- Remove the plate and mark the solvent front.
- Air dry the plate.
- Spray the plate with the amine reagent.
- Observe the formation of colored spots, indicating the presence of 1,4-naphthoquinone. The Rf value of the sample spot should be compared to that of the standard.

Safety and Handling

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1,4-Naphthoquinone is a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: It is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, may cause an allergic skin reaction, and is fatal if inhaled.[9] It is also very toxic to aquatic life with long-lasting effects.[10]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[10] In case of insufficient ventilation, wear respiratory protection.[10]
- Handling: Use only outdoors or in a well-ventilated area.[10] Wash hands thoroughly after handling.[10]
- Storage: Store locked up in a well-ventilated place.[10] Keep the container tightly closed.
- Reactivity: 1,4-Naphthoquinone may react with many acids and bases, liberating heat and flammable gases.[5][7] It can also react with reducing agents.[5][7] When heated to decomposition, it emits acrid smoke and irritating fumes.[5]

Conclusion

1,4-Naphthoquinone is a versatile and important chemical compound with a rich history in natural products chemistry and a promising future in drug development. Its unique physicochemical properties and reactivity provide a foundation for the synthesis of a wide range of biologically active molecules. A thorough understanding of its characteristics, as outlined in this guide, is crucial for researchers and scientists working to unlock its full therapeutic potential.

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